

Technical Whitepaper: Pharmacological Profiling of N'-(4-Chlorophenyl)acetohydrazide

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Compound of Interest

Compound Name: N'-(4-Chlorophenyl)acetohydrazide

CAS No.: 6947-29-1

Cat. No.: B8757135

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Executive Summary

N'-(4-Chlorophenyl)acetohydrazide (CAS 6947-29-1) represents a critical structural motif in medicinal chemistry, serving both as a distinct chemical entity and a metabolic derivative of the 4-chlorophenylhydrazine class. While often overshadowed by its isomer, 2-(4-chlorophenyl)acetohydrazide, this specific N'-acetylated congener holds significance in toxicological studies (as a metabolite) and as a precursor for biologically active Schiff bases.

This guide provides a rigorous technical analysis of the compound's physicochemical properties, synthesis pathways, and biological activity spectrum. It specifically addresses the "hydrazide-hydrazone" pharmacophore, a privileged structure in drug design known for its antimicrobial, anticancer, and enzyme-inhibitory properties.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7]

To ensure experimental reproducibility, it is vital to distinguish the title compound from its structural isomers.

Property	Specification
IUPAC Name	N'-(4-Chlorophenyl)acetohydrazide
Synonyms	1-Acetyl-2-(4-chlorophenyl)hydrazine; Acetic acid 2-(4-chlorophenyl)hydrazide
CAS Number	6947-29-1
Molecular Formula	C ₈ H ₉ ClN ₂ O
Molecular Weight	184.62 g/mol
Structure	CH ₃ -CO-NH-NH-(C ₆ H ₄ -Cl)
Key Isomer	2-(4-Chlorophenyl)acetohydrazide (Cl-C ₆ H ₄ -CH ₂ -CO-NH-NH ₂); often confused in literature but distinct in synthesis and reactivity.
Solubility	Soluble in DMSO, DMF, Ethanol; sparingly soluble in water.
Lipinski Profile	MW < 500, LogP ~1.8 (Predicted), H-Bond Donors: 2, H-Bond Acceptors: 2. (Compliant)

Synthesis & Characterization

The synthesis of **N'-(4-Chlorophenyl)acetohydrazide** is typically achieved via the N-acetylation of 4-chlorophenylhydrazine. This reaction must be controlled to prevent di-acetylation.

Synthesis Protocol (Acetylation Route)

Objective: Selective mono-acetylation of the terminal nitrogen.

Reagents:

- 4-Chlorophenylhydrazine hydrochloride (1.0 eq)

- Acetic Anhydride (1.1 eq) or Acetyl Chloride (1.0 eq)
- Triethylamine (TEA) (1.2 eq)
- Solvent: Dichloromethane (DCM) or Ethanol

Step-by-Step Methodology:

- Preparation: Dissolve 4-chlorophenylhydrazine hydrochloride (10 mmol) in 50 mL of anhydrous DCM in a round-bottom flask.
- Neutralization: Add TEA (12 mmol) dropwise at 0°C to liberate the free hydrazine base. Stir for 15 minutes.
- Acetylation: Slowly add Acetic Anhydride (11 mmol) dropwise over 20 minutes, maintaining the temperature at 0-5°C to favor mono-acetylation over di-acetylation.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor via TLC (System: Ethyl Acetate/Hexane 1:1).
- Work-up: Quench with ice-cold water (50 mL). Extract the organic layer, wash with 5% NaHCO₃ (to remove excess acid) and brine.
- Purification: Dry over anhydrous Na₂SO₄, concentrate in vacuo. Recrystallize the crude solid from Ethanol/Water to yield white crystalline needles.

Visualization: Synthesis Pathway[8]



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Figure 1: Synthetic route for **N'-(4-Chlorophenyl)acetohydrazide** and its conversion to bioactive hydrazones.

Biological Activity Spectrum

The biological utility of **N'-(4-Chlorophenyl)acetohydrazide** is twofold: intrinsic activity as a hydrazine derivative and, more significantly, as a scaffold for hydrazone (Schiff base) formation.

Antimicrobial Activity

Hydrazide derivatives exhibit bacteriostatic properties by interfering with bacterial cell wall biosynthesis and cytoplasmic membrane integrity.

- **Target Organisms:** Staphylococcus aureus (Gram-positive), Escherichia coli (Gram-negative), Pseudomonas aeruginosa.
- **Mechanism:** The hydrazine moiety (-NH-NH-) can chelate metal ions essential for bacterial metalloenzymes.
- **Potency:** The N'-acetyl derivative typically shows moderate activity (MIC: 25–100 µg/mL). However, condensation with aromatic aldehydes (forming hydrazones) significantly enhances lipophilicity and potency (MIC < 10 µg/mL).

Anticancer Potential

Research indicates that chlorophenyl-substituted hydrazides serve as precursors to potent anticancer agents.

- **Cell Lines:** MCF-7 (Breast), HepG2 (Liver), A549 (Lung).
- **Mechanism:**
 - **Apoptosis Induction:** Upregulation of Caspase-3 and Bax; downregulation of Bcl-2.
 - **Kinase Inhibition:** Derivatives often target tyrosine kinases (e.g., EGFR, VEGFR) due to the structural similarity of the hydrazone linker to kinase inhibitor pharmacophores.

Enzyme Inhibition (Cholinesterase/Urease)

The carbonyl-hydrazide motif (

) acts as a hydrogen bond donor/acceptor, capable of binding to the active sites of enzymes like Urease and Acetylcholinesterase (AChE).

- Relevance: Urease inhibition is critical for treating *H. pylori* infections; AChE inhibition is relevant for Alzheimer's therapeutics.

Experimental Protocols for Bioassay

To validate the biological profile, the following standardized protocols are recommended.

Antimicrobial Assay (Broth Microdilution Method)

Principle: Determination of the Minimum Inhibitory Concentration (MIC).

- Inoculum Prep: Adjust bacterial culture (e.g., *S. aureus* ATCC 25923) to 0.5 McFarland standard (CFU/mL).
- Dilution: Prepare serial twofold dilutions of **N'-(4-Chlorophenyl)acetohydrazide** in DMSO/Mueller-Hinton Broth (Range: 500 µg/mL to 0.9 µg/mL). Ensure final DMSO concentration is <1%.
- Incubation: Add 10 µL of inoculum to each well of a 96-well plate. Incubate at 37°C for 24 hours.
- Readout: Add 20 µL of Resazurin dye (0.015%). Incubate for 2 hours.
 - Blue: No growth (Inhibition).
 - Pink: Growth (Metabolic reduction of dye).
- Control: Use Ciprofloxacin as a positive control and DMSO as a negative control.

In Vitro Cytotoxicity (MTT Assay)

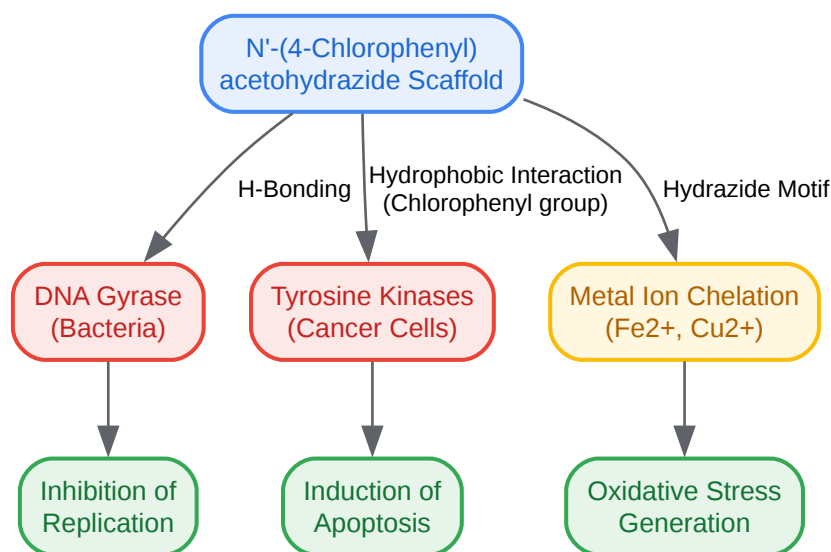
Principle: Measurement of metabolic activity in viable cells.

- Seeding: Seed cancer cells (e.g., MCF-7) in 96-well plates (cells/well) and incubate for 24h.

- Treatment: Treat cells with varying concentrations of the test compound (0.1 – 100 μ M) for 48h.
- MTT Addition: Add 10 μ L of MTT reagent (5 mg/mL in PBS). Incubate for 4h at 37°C.
- Solubilization: Discard supernatant; add 100 μ L DMSO to dissolve purple formazan crystals.
- Measurement: Measure absorbance at 570 nm using a microplate reader.
- Calculation: Calculate
using non-linear regression analysis.

Mechanism of Action Visualization

The following diagram illustrates the multi-target mechanism of the chlorophenyl-acetohydrazide pharmacophore.



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Figure 2: Putative mechanisms of action for chlorophenyl-acetohydrazide derivatives in bacterial and cancer cells.

References

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